

Personal protective equipment for handling 3-Bromophenylacetic acid

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Compound of Interest

Compound Name: 3-Bromophenylacetic acid

Cat. No.: B142816

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Essential Safety and Handling Guide for 3-Bromophenylacetic Acid

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the handling and disposal of **3-Bromophenylacetic acid**, a compound that may cause skin, eye, and respiratory irritation.^{[1][2]} Adherence to these procedural steps is critical for maintaining a safe laboratory environment.

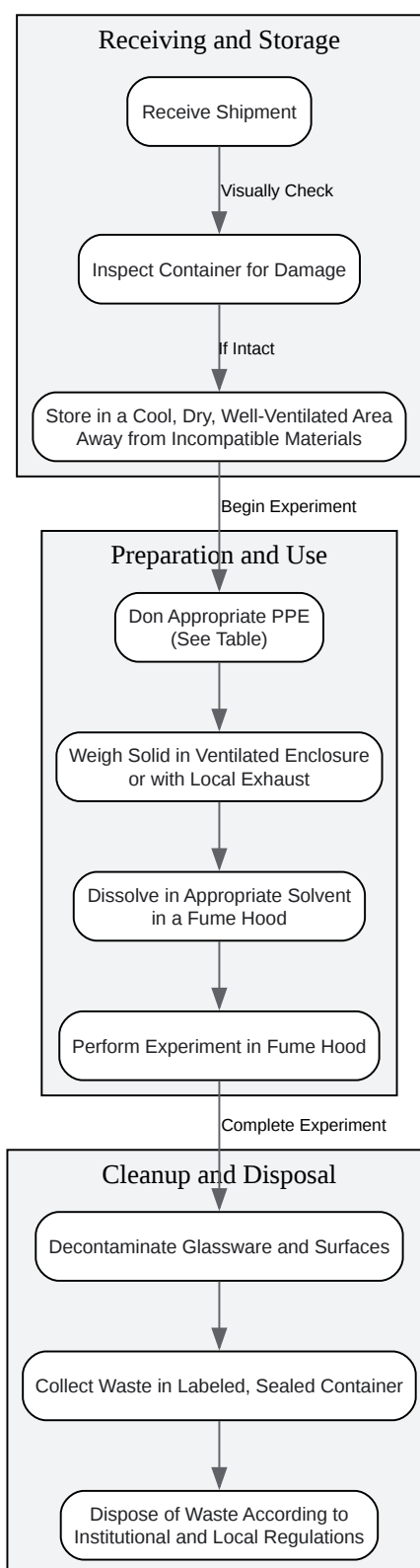
Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for various laboratory activities involving **3-Bromophenylacetic acid**.

Activity	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting	Chemical safety goggles or eyeglasses. [1] [3] [4]	Nitrile or neoprene gloves. [5]	Laboratory coat or disposable gown. [1] [5]	N95 or N100 NIOSH-approved mask if dust is generated. [5] [6]
Dissolving in Solvents	Chemical safety goggles or a face shield. [5]	Nitrile or neoprene gloves.	Laboratory coat or disposable gown.	Work in a well-ventilated area or fume hood.
Running Reactions	Chemical safety goggles.	Nitrile or neoprene gloves.	Laboratory coat.	Work in a well-ventilated area or fume hood.
Handling Spills	Chemical safety goggles. [1]	Heavy-duty gloves.	Disposable gown or coveralls. [1]	A fit-tested N95 or higher respirator is recommended. [5]
Waste Disposal	Chemical safety goggles.	Nitrile or neoprene gloves.	Laboratory coat.	Work in a well-ventilated area.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **3-Bromophenylacetic acid** from receipt to disposal, emphasizing critical safety checkpoints.



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Caption: Workflow for Handling **3-Bromophenylacetic Acid**

Disposal Plan

Proper disposal of **3-Bromophenylacetic acid** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Solid Waste:

- Carefully sweep up any solid **3-Bromophenylacetic acid**, avoiding dust formation.[3][4]
- Place the swept material into a suitable, clearly labeled, and sealed container for chemical waste.[3][4]

Liquid Waste:

- Collect all solutions containing **3-Bromophenylacetic acid** in a designated, sealed, and properly labeled hazardous waste container.
- Do not pour solutions down the drain.[3]

Decontamination:

- Wash any contaminated clothing before reuse.[1]
- Thoroughly decontaminate all work surfaces and equipment after handling.

Always consult your institution's environmental health and safety (EHS) office for specific disposal guidelines and procedures. Regulations for chemical waste disposal can vary by location.

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